

Erbium(III) Sulfate Hydrate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Erbium(III) sulfate hydrate*

CAS No.: *20814-10-2*

Cat. No.: *B1602426*

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This guide provides an in-depth exploration of **Erbium(III) sulfate hydrate**, a compound of significant interest in advanced materials and chemical research. Intended for scientists, researchers, and professionals in drug development, this document elucidates the compound's fundamental properties, synthesis, handling protocols, and applications, ensuring a blend of technical accuracy and practical insight.

Introduction and Chemical Identification

Erbium(III) sulfate is a compound of the rare earth element erbium, which belongs to the lanthanide series.^[1] It typically exists as a pink crystalline solid that readily absorbs water to form hydrates, most commonly the octahydrate.^[2] The degree of hydration is a critical parameter influencing the material's properties and must be considered in experimental design.

The Chemical Abstracts Service (CAS) has assigned distinct numbers to the different forms of Erbium(III) sulfate, which is crucial for unambiguous identification in procurement and regulatory compliance.

Compound Form	CAS Number	Justification
Erbium(III) sulfate octahydrate	10031-52-4	This is the most common and commercially available hydrated form, specified as having eight water molecules. [2] [3] [4] [5]
Erbium(III) sulfate (Anhydrous)	13478-49-4	This CAS number is designated for the compound in its water-free state. [2]
Erbium(III) sulfate hydrate (General)	20814-10-2	This number is used when the exact degree of hydration is not specified ($\text{Er}_2(\text{SO}_4)_3 \cdot x\text{H}_2\text{O}$). [6] [7]

For the purposes of this guide, we will primarily focus on the octahydrate form due to its prevalence and stability under standard laboratory conditions.

Physicochemical and Structural Properties

The utility of **Erbium(III) sulfate hydrate** in various applications stems from its unique physicochemical properties. These properties are summarized in the table below, providing a quantitative basis for experimental planning.

Property	Value	Source(s)
Chemical Formula	$\text{Er}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$	[4]
Molecular Weight	766.82 g/mol	[3][5]
Appearance	Pink crystalline solid	[2]
Density	3.217 g/cm ³	[2]
Solubility in Water	160 g/L (at 20 °C), 65.3 g/L (at 40 °C)	[2]
Melting Point	Decomposes at 400 °C	[2]
Sensitivity	Hygroscopic	[3][5]

The pink color of the compound is characteristic of the Er^{3+} ion, which has applications in optics and photonics. Its hygroscopic nature necessitates careful storage in a dry, inert atmosphere to prevent unwanted changes in hydration state, which could alter its chemical and physical properties.

Synthesis Protocol: A Self-Validating Workflow

The synthesis of Erbium(III) sulfate is a straightforward acid-base reaction. The causality behind this choice of protocol lies in the high reactivity of the basic erbium(III) oxide with strong sulfuric acid, leading to a high-yield, clean reaction.

Reaction: $\text{Er}_2\text{O}_3 + 3\text{H}_2\text{SO}_4 \rightarrow \text{Er}_2(\text{SO}_4)_3 + 3\text{H}_2\text{O}$ [2]

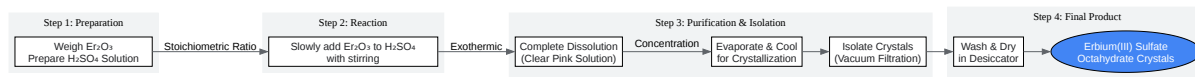
Step-by-Step Methodology

- **Reagent Preparation:** Accurately weigh a stoichiometric amount of high-purity Erbium(III) oxide (Er_2O_3) powder. Calculate the required volume of dilute sulfuric acid (H_2SO_4), ensuring a slight molar excess to drive the reaction to completion.
- **Reaction:** In a fume hood, slowly add the Er_2O_3 powder to the stirred sulfuric acid solution in a glass beaker. The reaction is exothermic; control the addition rate to manage the temperature.

- **Dissolution & Filtration:** Continue stirring until all the pink oxide has dissolved, resulting in a clear pink solution. If any particulates remain, filter the solution.
- **Crystallization:** Gently heat the solution to evaporate excess water and concentrate the erbium sulfate. Allow the concentrated solution to cool slowly at room temperature. Pink crystals of Erbium(III) sulfate octahydrate will precipitate.
- **Isolation and Drying:** Isolate the crystals by vacuum filtration. Wash them with a small amount of cold deionized water to remove any residual acid, followed by a wash with ethanol or acetone to facilitate drying. Dry the crystals in a desiccator over a suitable drying agent.

Workflow Validation

This protocol is self-validating through characterization of the final product. The identity and purity can be confirmed using techniques such as X-ray diffraction (XRD) to verify the crystal structure and Inductively Coupled Plasma (ICP) analysis to confirm the elemental composition. The degree of hydration can be determined by thermogravimetric analysis (TGA).



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Caption: Synthesis workflow for Erbium(III) sulfate octahydrate.

Applications in Research and Development

While direct applications in drug development are not prominent, the unique optical properties of the erbium ion make Erbium(III) sulfate a valuable material in related high-tech fields that often intersect with advanced biomedical research.

- **Optical Fiber Dopant:** High-purity erbium sulfate is a critical precursor for doping silica-based optical fibers used in telecommunications and fiber lasers.[2][3][5][8] The Er^{3+} ions act as the gain medium in erbium-doped fiber amplifiers (EDFAs), which are essential for long-haul optical communication.
- **Glass and Ceramic Colorant:** It is used as a colorant in glass manufacturing and porcelain enamel glazes, imparting a distinct pink color.[2][3][5][8] This is relevant in the development of specialized labware or optical filters.
- **Laser Technology:** Erbium-doped crystals are used in medical and dental lasers due to their specific emission wavelengths.[1]

Safety, Handling, and Storage

Adherence to safety protocols is paramount when working with any chemical compound.

Erbium(III) sulfate hydrate is classified as an irritant.

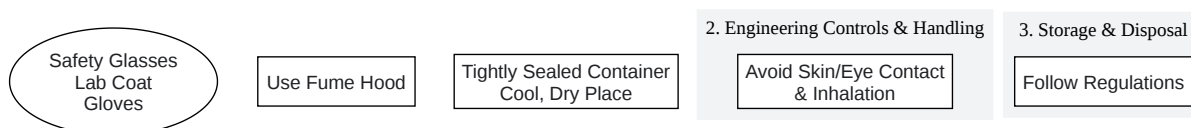
GHS Hazard Information:

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

Protocol for Safe Handling

- **Personal Protective Equipment (PPE):** Always wear safety glasses with side shields, a lab coat, and nitrile gloves.
- **Ventilation:** Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[9][10]
- **Exposure Controls:** Avoid contact with skin, eyes, and clothing.[9][11] In case of contact, rinse the affected area immediately with plenty of water.[9][12] If inhaled, move to fresh air.[9][12]

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[9][11]
Due to its hygroscopic nature, storage under an inert atmosphere or in a desiccator is recommended to maintain its integrity.[5]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.
[9]



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Caption: Core safety and handling protocols for **Erbium(III) sulfate hydrate**.

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